

Unveiling Viburnitol: A Technical Chronicle of its Discovery and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Viburnitol**

Cat. No.: **B1251105**

[Get Quote](#)

A deep dive into the historical archives of natural product chemistry reveals the discovery and initial isolation of **viburnitol**, a cycloheptanepentol, by the pioneering chemists Frederick Belding Power and Frank Tutin in 1908. This technical guide illuminates the original experimental methodologies employed for its extraction from *Viburnum tinus* and presents the quantitative data that first characterized this intriguing natural product.

Discovery and Historical Context

In the early 20th century, the chemical investigation of medicinal plants was a burgeoning field, with chemists diligently working to isolate and identify the active principles responsible for their therapeutic effects. It was within this scientific landscape that Power and Tutin undertook a systematic chemical examination of the leaves of *Viburnum tinus*, a species of flowering plant in the family Adoxaceae, native to the Mediterranean region. Their meticulous work, published in the *Journal of the Chemical Society, Transactions* in 1908, led to the first-ever isolation of a new crystalline substance they named "**viburnitol**." This discovery was a significant contribution to the understanding of the chemical constituents of the *Viburnum* genus.

Experimental Protocols for the Isolation of Viburnitol

The original isolation of **viburnitol** by Power and Tutin was a multi-step process involving classical extraction and purification techniques. The following is a detailed description of the probable experimental protocol, reconstructed from their 1908 publication.

Initial Extraction of Plant Material

The process commenced with the collection and drying of the leaves of *Viburnum tinus*. A large quantity of the dried and ground leaves was subjected to exhaustive extraction with hot ethanol. This initial step was crucial for the efficient removal of a wide range of organic compounds from the plant matrix.

Purification of the Ethanolic Extract

The resulting ethanolic extract, a complex mixture of various plant constituents, underwent a series of purification steps. The ethanol was distilled off to yield a concentrated aqueous extract. This concentrate was then treated with a solution of basic lead acetate. This reagent was commonly used at the time to precipitate tannins, gums, and other impurities, thereby clarifying the extract.

Removal of Lead and Subsequent Crystallization

The excess lead from the filtrate was carefully removed by precipitation with hydrogen sulfide. The resulting lead-free solution was then concentrated under reduced pressure to a syrup. Upon standing for a prolonged period, a crystalline substance, **viburnitol**, separated from the syrupy residue.

Recrystallization for Purity

The crude **viburnitol** crystals were further purified by repeated recrystallization from hot ethanol or water. This process of dissolving the crystals in a hot solvent and allowing them to cool slowly is a standard technique to obtain highly pure crystalline compounds.

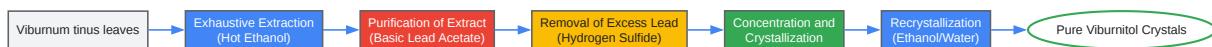
Quantitative Data and Physicochemical Characterization

Power and Tutin's 1908 paper provided the first quantitative data on the yield and physicochemical properties of **viburnitol**. These initial findings were instrumental in its characterization as a new natural product.

Parameter	Reported Value (1908)
Yield from Viburnum tinus leaves	Not explicitly quantified as a percentage of the total leaf mass in the initial report, but isolated in sufficient quantity for characterization.
Melting Point	175-176 °C
Optical Rotation	Optically inactive
Elemental Analysis	Consistent with the empirical formula C ₇ H ₁₄ O ₅

Logical Workflow of Viburnitol Isolation

The logical progression of the experimental steps for the isolation of **viburnitol** can be visualized as a clear workflow, starting from the raw plant material and culminating in the pure crystalline compound.



[Click to download full resolution via product page](#)

Workflow for the historical isolation of **viburnitol**.

Conclusion

The discovery and isolation of **viburnitol** by Power and Tutin in 1908 represent a significant milestone in the field of natural product chemistry. Their systematic approach, employing the established techniques of the time, allowed for the identification of a novel cycloheptanepentol from *Viburnum tinus*. The foundational quantitative data and experimental protocols they reported have paved the way for subsequent research into the chemistry and potential biological activities of this interesting natural compound. This in-depth guide serves as a valuable resource for researchers, scientists, and drug development professionals interested in the history and isolation of **viburnitol**.

- To cite this document: BenchChem. [Unveiling Viburnitol: A Technical Chronicle of its Discovery and Isolation]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1251105#discovery-and-history-of-viburnitol-isolation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com